

Essential Safety and Logistical Information for Handling H-Val-Obzl.HCl

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Compound of Interest

Compound Name: *H-Val-Obzl.HCl*

Cat. No.: *B555167*

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **H-Val-Obzl.HCl** (L-Valine benzyl ester hydrochloride). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

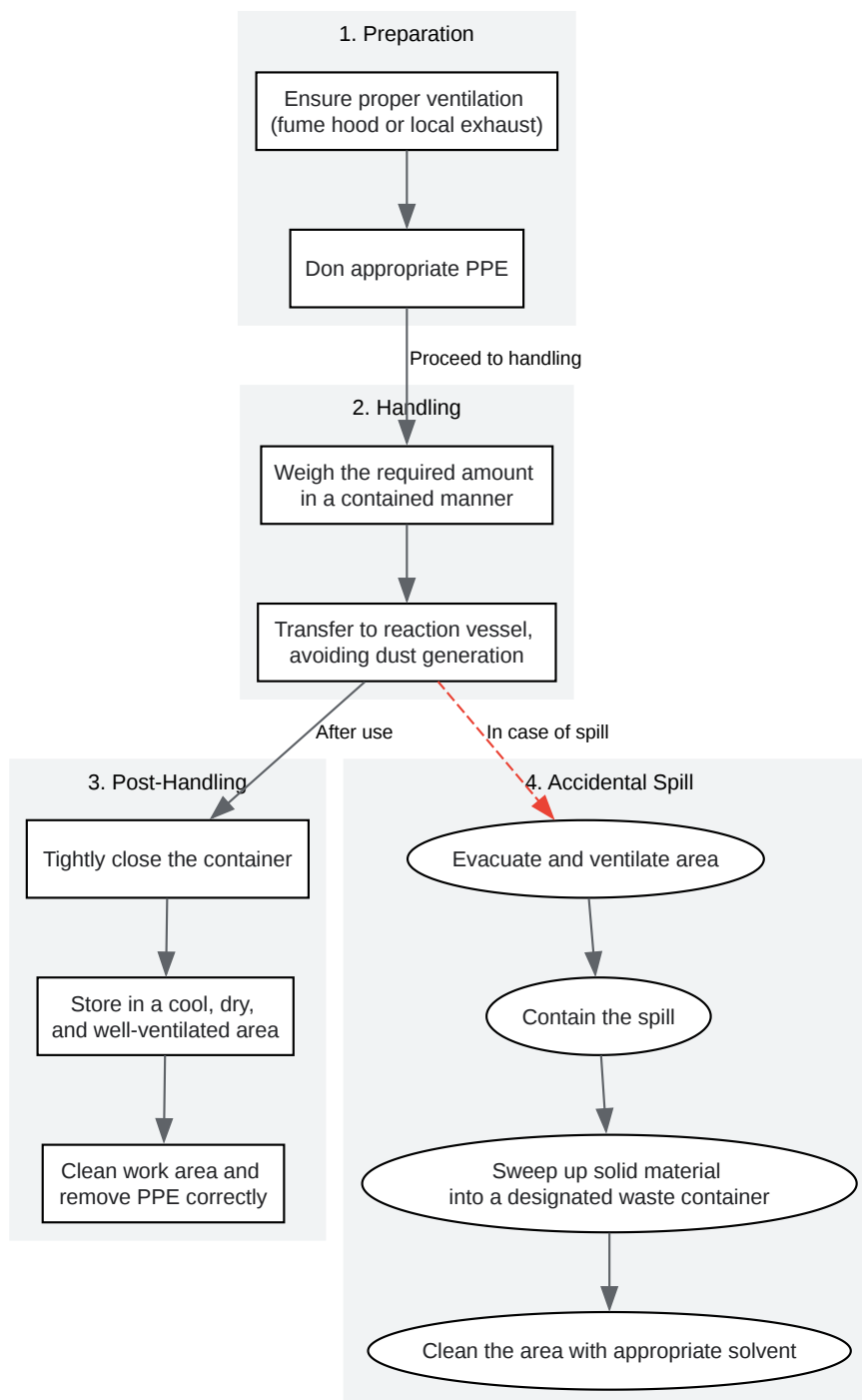
Effective protection against potential exposure is critical. The following table summarizes the recommended personal protective equipment when handling **H-Val-Obzl.HCl**, which is a white to off-white crystalline powder.^[1]

Protection Type	Equipment	Specification	Source
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).	[2]
Eyeshields	Standard laboratory eyeshields.		
Skin Protection	Gloves	Impermeable and resistant to the chemical.	
Protective Clothing	Fire/flamm resistant and impervious clothing.	[2]	
Respiratory Protection	Dust Mask/Respirator	Type N95 (US) or a dust respirator should be used, especially when dust is generated.	[1]
Full-face Respirator	Recommended if exposure limits are exceeded or irritation occurs.	[2]	

Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is crucial for minimizing exposure and preventing contamination. This involves working in a well-ventilated area and avoiding the formation of dust.[2][3]

Safe Handling Workflow for H-Val-Obzl.HCl

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First-Aid Measures

In the event of exposure, immediate action is necessary:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.^[2]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water. Consult a physician if irritation persists.^[2]
- Eye Contact: Rinse eyes with pure water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[2]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^[2]

Disposal Plan

Proper disposal of **H-Val-Obzl.HCl** and any contaminated materials is imperative to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Solid Waste: Unused **H-Val-Obzl.HCl** and materials used for spill cleanup (e.g., absorbent pads) should be collected in a clearly labeled, sealed container.
- Contaminated PPE: Used gloves, lab coats, and other disposable PPE should be placed in a designated, sealed waste bag.

Disposal Procedure:

All waste must be disposed of in accordance with federal, state, and local environmental control regulations.^[3] It is recommended to contact a licensed professional waste disposal service to ensure proper disposal. Do not allow the chemical to enter drains or waterways.^{[3][4]}

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